

Proper Disposal of Dimethametryn: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethametryn

Cat. No.: B166598

[Get Quote](#)

Essential Safety and Disposal Information for Researchers

Dimethametryn is a herbicide recognized for its persistence in soil and aquatic environments and its moderate toxicity to aquatic life.^[1] Proper disposal is crucial to prevent environmental contamination and ensure laboratory safety. This guide provides procedural steps for the safe handling and disposal of **dimethametryn** waste in a research setting.

Immediate Safety and Handling Precautions

Before handling **dimethametryn**, it is imperative to consult the Safety Data Sheet (SDS) and wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. **Dimethametryn** may cause an allergic skin reaction.^{[2][3]}

Step-by-Step Disposal Procedure for Dimethametryn Waste

The following procedure outlines the recommended steps for disposing of unwanted **dimethametryn** and its containers.

Step 1: Waste Identification and Segregation

- **Characterize the Waste:** Identify all waste containing **dimethametryn**. This includes pure chemical, solutions, contaminated labware (e.g., pipette tips, vials), and grossly contaminated PPE.

- Segregate the Waste: Do not mix **dimethametryn** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. Keep it separate from non-hazardous laboratory trash.

Step 2: Waste Collection and Labeling

- Aqueous Waste: Collect aqueous solutions containing **dimethametryn** in a designated, leak-proof, and chemically compatible container.
- Solid Waste: Collect contaminated solids (e.g., absorbent pads, contaminated labware) in a separate, clearly labeled, and sealed container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Dimethametryn**," and the approximate concentration and quantity.

Step 3: Arranging for Disposal

- Contact EHS: Your institution's Environmental Health and Safety (EHS) department is the primary point of contact for hazardous waste disposal. Inform them of the type and quantity of **dimethametryn** waste you have.
- Follow Institutional Protocols: Adhere strictly to your institution's specific procedures for hazardous waste pickup and disposal. EHS will arrange for a licensed hazardous waste contractor to collect and dispose of the material in compliance with all federal, state, and local regulations.[\[4\]](#)[\[5\]](#)

Step 4: Decontamination of Empty Containers

Empty containers that once held **dimethametryn** must be properly decontaminated to be considered non-hazardous.

- Triple Rinsing: A widely accepted method for decontaminating empty pesticide containers is triple rinsing.[\[4\]](#)[\[6\]](#)
 - Empty the container completely into the designated waste collection vessel.

- Fill the container to about one-quarter full with a suitable solvent (e.g., water or another solvent in which **dimethametryn** is soluble).
- Securely cap and shake the container for at least 30 seconds.
- Drain the rinsate into the hazardous waste container.
- Repeat this rinsing process two more times.
- Disposal of Rinsed Containers: After triple rinsing, the container may be disposed of as regular laboratory waste, but always confirm this with your EHS department.

Important Considerations:

- Do Not Pour Down the Drain: **Dimethametryn** is very toxic to aquatic life with long-lasting effects.^{[2][3]} Never dispose of **dimethametryn** or its rinsate down the sanitary sewer.^{[4][5]}
- Regulatory Compliance: State and local regulations for pesticide disposal may be more stringent than federal guidelines.^{[4][5]} Always defer to your local and institutional requirements.

Quantitative Data Summary

Property	Value	Source
GHS Hazard Statement	H317: May cause an allergic skin reaction	^[2]
GHS Hazard Statement	H400: Very toxic to aquatic life	^{[2][3]}
GHS Hazard Statement	H410: Very toxic to aquatic life with long lasting effects	^{[2][3]}
Persistence	Tends to be persistent in soil and aqueous systems	^[1]

Experimental Protocols

Protocol: Triple Rinsing of **Dimethametryn** Containers

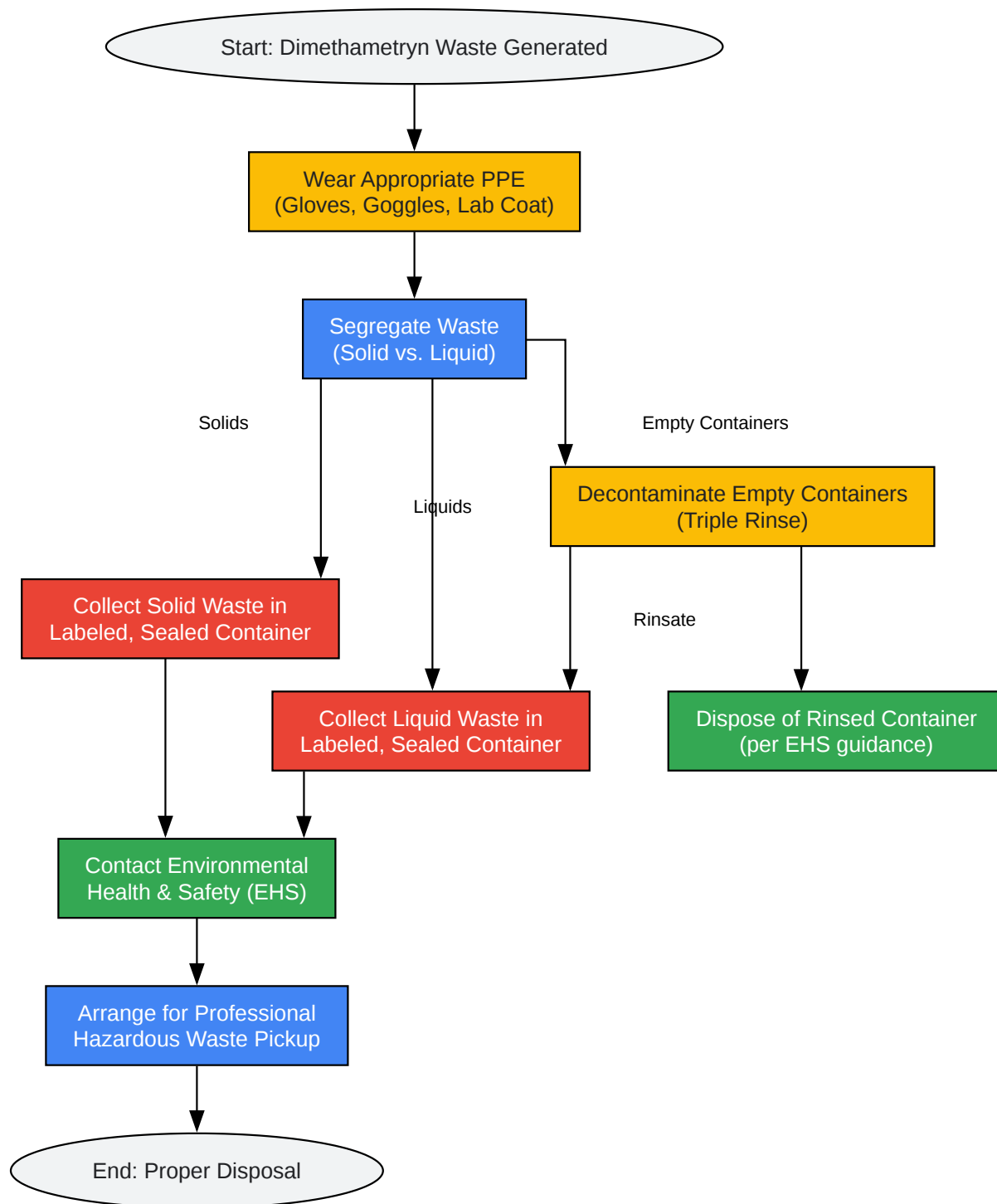
Objective: To decontaminate empty containers that have held **dimethametryn** for safe disposal.

Materials:

- Empty **dimethametryn** container
- Appropriate rinsing solvent (as determined from the SDS or solubility data)
- Designated hazardous waste container for **dimethametryn**
- Personal Protective Equipment (gloves, goggles, lab coat)

Procedure:

- Ensure all PPE is correctly worn.
- Carefully empty any residual **dimethametryn** from the original container into the designated hazardous waste container.
- Add the selected solvent to the empty container until it is approximately 25% full.
- Securely close the container and agitate it vigorously for a minimum of 30 seconds to ensure the solvent contacts all interior surfaces.
- Pour the rinsate from the container into the designated hazardous waste container. Allow the container to drain for at least 30 seconds.
- Repeat steps 3-5 two additional times to complete the triple rinse process.
- The now-rinsed container should be left open in a fume hood to air dry.
- Consult with your institution's EHS for final disposal of the decontaminated container.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **dimethametryn** waste in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethametryn (Ref: C 18898) [sitem.herts.ac.uk]
- 2. Dimethametryn | C₁₁H₂₁N₅S | CID 31573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DIMETHAMETRYN price,buy DIMETHAMETRYN - chemicalbook [chemicalbook.com]
- 4. Pesticide and Container Disposal – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 5. epa.gov [epa.gov]
- 6. Safe disposal of pesticides | EPA [epa.nsw.gov.au]
- To cite this document: BenchChem. [Proper Disposal of Dimethametryn: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166598#dimethametryn-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com